

The Emerging Therapeutic Potential of Pyrazole Propanoic Acid Derivatives: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(1-ethyl-1H-pyrazol-5-yl)propanoic acid

Cat. No.: B13281440

[Get Quote](#)

Abstract

The pyrazole nucleus is a privileged scaffold in medicinal chemistry, forming the core of numerous clinically significant drugs.[1][2][3] When functionalized with a propanoic acid moiety, this heterocyclic system gives rise to a class of compounds with a remarkable breadth of biological activities. This technical guide provides an in-depth analysis of the synthesis, mechanisms of action, and therapeutic potential of pyrazole propanoic acid derivatives. We will explore their well-established roles as anti-inflammatory agents, particularly as selective COX-2 inhibitors, and delve into their emerging applications in oncology and infectious diseases.[4][5] This document is intended for researchers, scientists, and drug development professionals, offering detailed experimental protocols, mechanistic insights, and a forward-looking perspective on this versatile chemical class.

Introduction: A Scaffold of Versatility

The pyrazole ring, a five-membered heterocycle with two adjacent nitrogen atoms, is a cornerstone of modern drug discovery.[3][6][7] Its structural rigidity, capacity for diverse substitutions, and ability to engage in various non-covalent interactions make it an ideal

pharmacophore.[6][8] The incorporation of a propanoic acid side chain introduces a key functional group that can modulate physicochemical properties and provide a critical anchor for binding to biological targets.

Historically, pyrazole derivatives have been recognized for their potent anti-inflammatory and analgesic properties, exemplified by drugs like celecoxib, a selective cyclooxygenase-2 (COX-2) inhibitor.[4][9] However, the therapeutic landscape for these compounds is rapidly expanding. Recent research has illuminated their significant potential as anticancer agents, targeting key pathways in cell proliferation and survival, and as antimicrobial agents against a range of bacterial and fungal pathogens.[6][10][11][12] This guide will synthesize these findings, providing a comprehensive technical overview grounded in mechanistic principles and validated experimental methodologies.

Core Biological Activities and Mechanistic Insights

The biological activity of pyrazole propanoic acid derivatives is diverse, stemming from their ability to interact with a variety of enzymes and receptors. Below, we explore the most significant and well-documented of these activities.

Anti-inflammatory and Analgesic Activity

The hallmark of many pyrazole derivatives is their anti-inflammatory action, primarily achieved through the inhibition of cyclooxygenase (COX) enzymes.[4][13][14]

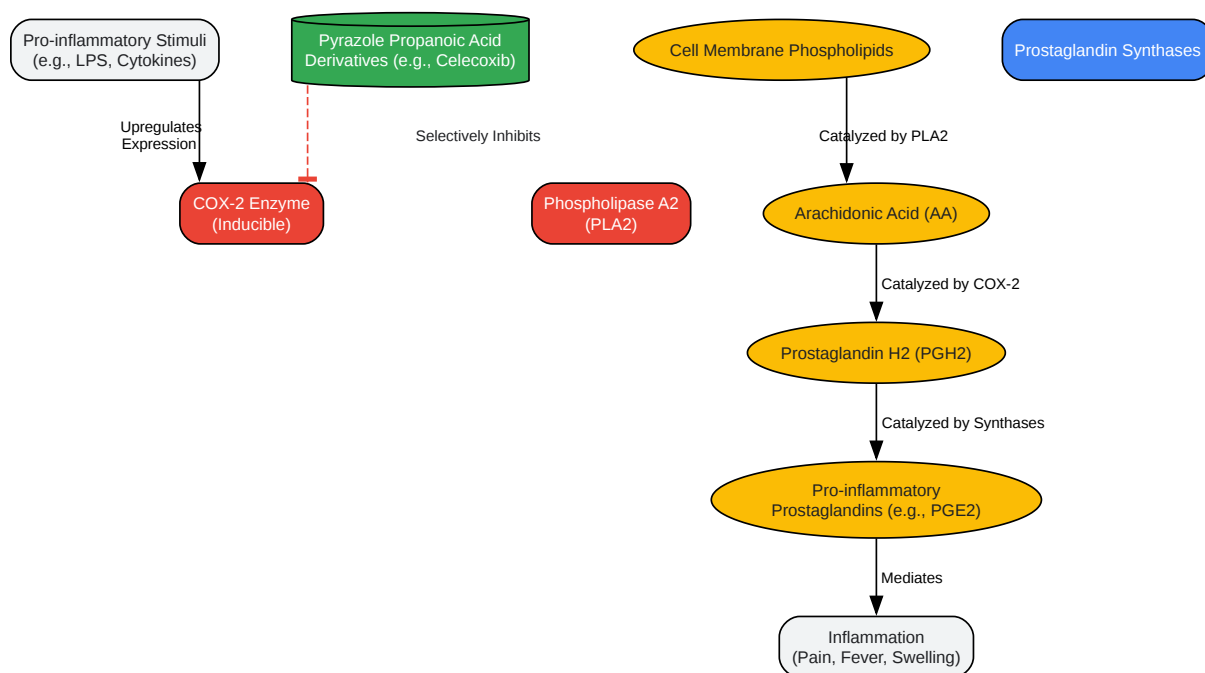
Mechanism of Action: Selective COX-2 Inhibition

The COX enzymes, COX-1 and COX-2, are responsible for converting arachidonic acid into prostaglandins, which are key mediators of inflammation, pain, and fever.[9][14] While COX-1 is constitutively expressed and plays a role in physiological "housekeeping" functions like protecting the gastric mucosa, COX-2 is primarily inducible and is upregulated at sites of inflammation.[9][14]

Traditional Non-Steroidal Anti-Inflammatory Drugs (NSAIDs) inhibit both isoforms, leading to effective pain relief but also carrying a risk of gastrointestinal side effects.[4][5] Pyrazole derivatives, such as the FDA-approved drug Celecoxib, have been designed for selective inhibition of COX-2.[4][9] This selectivity is attributed to the larger, more accommodating active site of the COX-2 enzyme, which can bind the bulkier pyrazole scaffold.[4] This targeted

inhibition reduces the production of pro-inflammatory prostaglandins (like PGE₂) at the site of inflammation while sparing the protective functions of COX-1, offering a better safety profile.[4][9][15] Some derivatives also exhibit inhibitory effects on 5-lipoxygenase (5-LOX) or suppress the production of other inflammatory mediators like nitric oxide (NO) and pro-inflammatory cytokines such as TNF- α and IL-6.[4][14][15]

Signaling Pathway: COX-2 Mediated Inflammation



[Click to download full resolution via product page](#)

Caption: Selective inhibition of the COX-2 pathway by pyrazole derivatives.

Anticancer Activity

The pyrazole scaffold is a privileged structure in oncology, with many derivatives demonstrating potent antiproliferative activity against various cancer cell lines.[\[10\]](#)[\[12\]](#) Their mechanisms are often multifactorial, involving the inhibition of key signaling molecules crucial for cancer cell growth, survival, and angiogenesis.

Mechanism of Action: Kinase Inhibition

A primary anticancer mechanism of pyrazole derivatives is the inhibition of protein kinases.[\[1\]](#)[\[8\]](#)[\[10\]](#) Many kinases, such as Receptor Tyrosine Kinases (RTKs), play a central role in cancer progression. Pyrazole-based compounds have been developed as potent inhibitors of:

- **Receptor Tyrosine Kinases (RTKs):** This includes Epidermal Growth Factor Receptor (EGFR) and Vascular Endothelial Growth Factor Receptor (VEGFR-2).[\[10\]](#)[\[16\]](#) Dual inhibition of these receptors can synergistically suppress tumor growth and angiogenesis.[\[16\]](#)
- **Other Kinases:** Pyrazole derivatives have also been shown to inhibit Cyclin-Dependent Kinases (CDKs), PI3K, and Haspin kinase, which are involved in cell cycle regulation and cell signaling.[\[17\]](#)

By blocking the ATP-binding site of these kinases, pyrazole derivatives prevent the phosphorylation of downstream substrates, thereby disrupting signaling cascades that promote cell proliferation and survival.[\[1\]](#) Some compounds have been shown to induce apoptosis (programmed cell death) and cause cell cycle arrest, particularly at the G2/M phase.[\[18\]](#)

Antimicrobial Activity

Pyrazole propanoic acid derivatives have emerged as promising candidates in the search for new antimicrobial agents, exhibiting activity against a spectrum of bacteria and fungi.[\[6\]](#)[\[11\]](#)[\[19\]](#)[\[20\]](#)

Mechanism of Action

The antimicrobial mechanisms are varied. In bacteria, some pyrazole derivatives have been found to inhibit essential enzymes like DNA gyrase, which is critical for DNA replication.[\[21\]](#) Others may disrupt cell wall synthesis or interfere with metabolic pathways. The activity is observed against both Gram-positive (e.g., *Staphylococcus aureus*) and Gram-negative (e.g., *Escherichia coli*) bacteria.[\[6\]](#)[\[21\]](#)[\[22\]](#) Several studies have also reported antifungal activity

against species such as *Candida albicans*.^[19] The development of pyrazole-based hybrids, combining the pyrazole scaffold with other pharmacophores like thiazole, has shown enhanced potency.^[21]

Experimental Protocols for Biological Evaluation

To ensure scientific rigor and reproducibility, standardized assays are essential for evaluating the biological activity of newly synthesized compounds. This section provides detailed, step-by-step protocols for key in vitro and in vivo experiments.

In Vitro Assay: Cytotoxicity against Cancer Cells (MTT Assay)

The MTT assay is a colorimetric method used to assess cell metabolic activity, which serves as a measure of cell viability and proliferation. It is a fundamental tool for screening potential anticancer compounds.

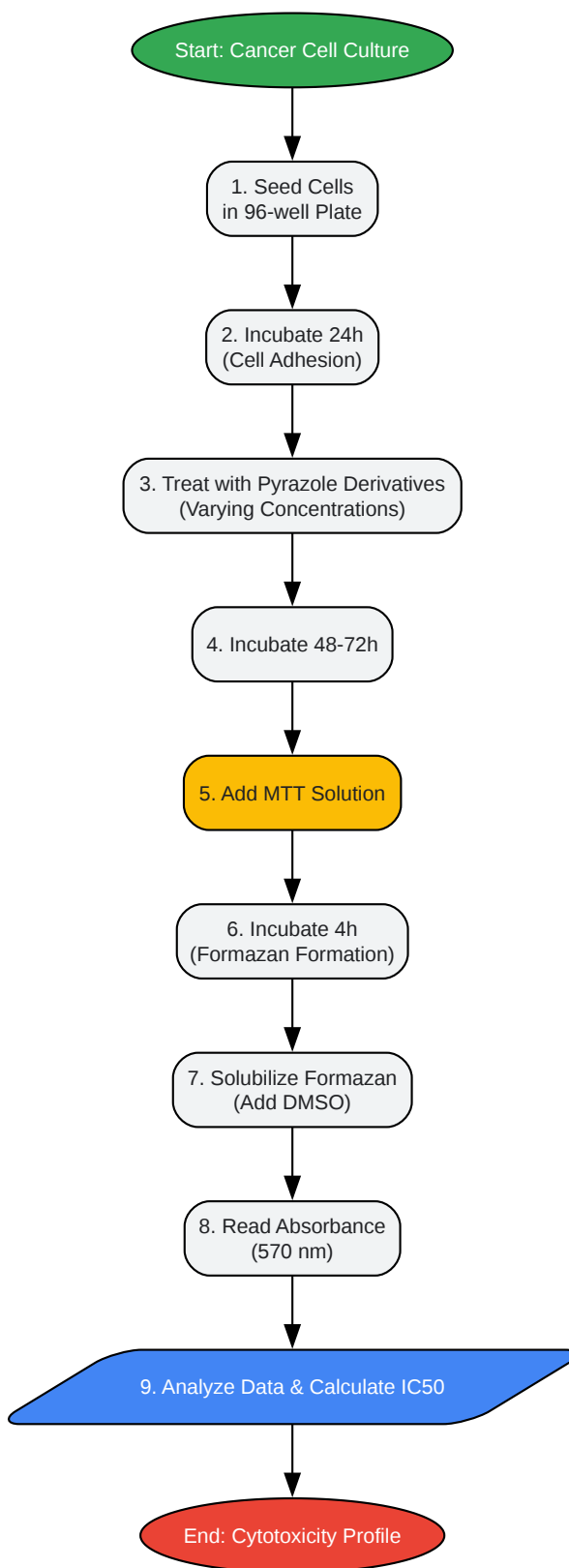
Principle: The yellow tetrazolium salt, 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT), is reduced by metabolically active cells, primarily by mitochondrial dehydrogenases, to form a purple formazan product. The amount of formazan produced is directly proportional to the number of viable cells.

Step-by-Step Protocol:

- **Cell Seeding:** Plate cancer cells (e.g., A549 lung cancer, MCF-7 breast cancer) in a 96-well plate at a density of 5,000-10,000 cells/well in 100 μ L of complete culture medium. Incubate for 24 hours at 37°C in a humidified 5% CO₂ atmosphere to allow for cell attachment.
- **Compound Treatment:** Prepare serial dilutions of the pyrazole propanoic acid derivatives in culture medium. After 24 hours, remove the old medium from the wells and add 100 μ L of the medium containing the test compounds at various concentrations (e.g., 0.1 to 100 μ M). Include a vehicle control (e.g., DMSO) and a positive control (e.g., Doxorubicin).
- **Incubation:** Incubate the plate for 48-72 hours at 37°C and 5% CO₂.
- **MTT Addition:** Add 20 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for another 4 hours. During this time, viable cells will convert the MTT into formazan crystals.

- **Formazan Solubilization:** Carefully remove the medium from each well. Add 150 μ L of a solubilizing agent, such as dimethyl sulfoxide (DMSO) or isopropanol with 0.04 N HCl, to each well to dissolve the purple formazan crystals.
- **Absorbance Measurement:** Gently shake the plate for 10-15 minutes to ensure complete dissolution. Measure the absorbance at a wavelength of 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the viability against the log of the compound concentration to determine the half-maximal inhibitory concentration (IC_{50}), which is the concentration of the drug that inhibits cell growth by 50%.

Workflow: MTT Cytotoxicity Assay



[Click to download full resolution via product page](#)

Caption: Standard workflow for assessing compound cytotoxicity via MTT assay.

In Vivo Model: Carrageenan-Induced Paw Edema in Rodents

This is a classic and widely used model to evaluate the acute anti-inflammatory activity of pharmacological agents.

Principle: Subplantar injection of carrageenan, a phlogistic agent, into the paw of a rat or mouse induces a localized, acute, and reproducible inflammatory response characterized by edema (swelling). The ability of a test compound to reduce this swelling compared to a control group indicates its anti-inflammatory potential.^[2]

Step-by-Step Protocol:

- **Animal Acclimatization:** Use adult Wistar rats or Swiss albino mice. Acclimatize the animals to the laboratory conditions for at least one week before the experiment. Fast the animals overnight before the experiment but allow free access to water.
- **Grouping and Dosing:** Divide the animals into groups (n=6 per group):
 - **Group I (Control):** Receives the vehicle (e.g., 0.5% carboxymethyl cellulose).
 - **Group II (Standard):** Receives a standard anti-inflammatory drug (e.g., Diclofenac sodium or Indomethacin, 10 mg/kg, orally).
 - **Group III, IV, etc. (Test):** Receive the pyrazole propanoic acid derivatives at different doses (e.g., 10, 20, 50 mg/kg, orally).
- **Baseline Measurement:** Before any treatment, measure the initial volume of the right hind paw of each animal using a plethysmometer.
- **Compound Administration:** Administer the vehicle, standard drug, or test compounds orally (p.o.) or intraperitoneally (i.p.).
- **Induction of Inflammation:** One hour after compound administration, inject 0.1 mL of a 1% w/v carrageenan solution (prepared in normal saline) into the subplantar region of the right hind paw of each animal.

- **Edema Measurement:** Measure the paw volume at regular intervals after the carrageenan injection, typically at 1, 2, 3, and 4 hours.[\[2\]](#)[\[23\]](#)
- **Data Analysis:** Calculate the percentage of edema inhibition for each group at each time point using the following formula:
 - $\% \text{ Inhibition} = [(V_c - V_t) / V_c] \times 100$
 - Where V_c is the average increase in paw volume in the control group, and V_t is the average increase in paw volume in the treated group.

Data Presentation and Structure-Activity Relationships (SAR)

Systematic analysis of biological data is crucial for identifying structure-activity relationships (SAR), which guides the design of more potent and selective compounds. Data should be organized clearly, typically in tabular format.

Table 1: Example Data Summary for Anti-Inflammatory Activity

Compound ID	R ¹ Group	R ² Group	COX-2 IC ₅₀ (μM) [15] [24]	COX-1 IC ₅₀ (μM) [24]	Selectivity Index (SI) (COX-1/COX-2)	In Vivo Edema Inhibition (%) @ 3h [2]
PPA-01	-CH ₃	-H	1.50	14.32	9.55	68.2
PPA-02	-OCH ₃	-H	1.15	9.56	8.31	75.4
PPA-03	-Cl	-H	2.51	20.14	8.02	61.5
PPA-04	-CH ₃	-SO ₂ NH ₂	0.04	>100	>2500	82.1
Celecoxib	-CF ₃	-SO ₂ NH ₂	0.05	15.2	304	85.3

Data are hypothetical and for illustrative purposes, based on trends reported in the literature.
[\[15\]](#)[\[24\]](#)[\[25\]](#)

SAR Insights: From the example data, several insights can be drawn:

- The presence of a sulfonamide ($-\text{SO}_2\text{NH}_2$) moiety at the R^2 position (PPA-04, Celecoxib) dramatically increases both potency and selectivity for COX-2, a well-established principle in the design of coxibs.[4]
- Electron-donating groups like methoxy ($-\text{OCH}_3$) at the R^1 position (PPA-02) may enhance anti-inflammatory activity compared to less electron-donating or withdrawing groups.[25]

Future Directions and Therapeutic Potential

The versatility of the pyrazole propanoic acid scaffold is far from fully exploited. Future research is likely to focus on several key areas:

- **Multi-Target Ligands:** Designing single molecules that can inhibit multiple targets simultaneously (e.g., dual COX-2/kinase inhibitors) is a promising strategy for complex diseases like cancer.[16][17]
- **Targeted Drug Delivery:** Conjugating pyrazole derivatives to targeting moieties could enhance their delivery to specific tissues (e.g., tumors), improving efficacy and reducing systemic side effects.
- **Neuroinflammation:** Given their potent anti-inflammatory effects, exploring the role of these derivatives in neurodegenerative diseases where inflammation is a key pathological component (e.g., Alzheimer's, Parkinson's) is a logical next step.[26]
- **Combating Drug Resistance:** In both oncology and infectious disease, pyrazole derivatives may serve as valuable tools to overcome existing drug resistance mechanisms.[21]

Conclusion

Pyrazole propanoic acid derivatives represent a highly valuable and adaptable class of compounds with proven therapeutic efficacy and significant future potential. Their well-understood role as selective COX-2 inhibitors provides a solid foundation for their use in treating inflammatory conditions. Furthermore, the growing body of evidence supporting their potent anticancer and antimicrobial activities positions them as a key area for future drug discovery and development. The synthetic tractability of the pyrazole core allows for fine-tuning

of pharmacological properties, offering a robust platform for creating next-generation therapeutics to address unmet medical needs in inflammation, oncology, and infectious disease.

References

- From Lab to Target: Pyrazole, Pyrazoline and Fused Pyrazole Derivatives as Receptor Tyrosine Kinase Inhibitors in Cancer Therapy. PubMed. Available at: [\[Link\]](#)
- Novel Anticancer Fused Pyrazole Derivatives as EGFR and VEGFR-2 Dual TK Inhibitors. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- From Synthesis to Therapy: Evaluating the Anti-Inflammatory Efficacy of Pyrazole Derivatives. Preprints.org. Available at: [\[Link\]](#)
- Recent Advances in the Development of Pyrazole Derivatives as Anticancer Agents. MDPI. Available at: [\[Link\]](#)
- The Importance of the Pyrazole Scaffold in the Design of Protein Kinases Inhibitors as Targeted Anticancer Therapies. MDPI. Available at: [\[Link\]](#)
- New pyrazole–pyridazine hybrids as selective COX-2 inhibitors: design, synthesis, molecular docking, in silico studies and investigation of their anti-inflammatory potential by evaluation of TNF- α , IL-6, PGE-2 and NO in LPS-induced RAW264.7 macrophages. RSC Publishing. Available at: [\[Link\]](#)
- Pyrazole Derivatives as Anti-Inflammatory Agents: A Comprehensive Review of Synthesis, In-Silico Studies and Therapeutic. IJPPR. Available at: [\[Link\]](#)
- Pyrazoles and Pyrazolines as Anti-Inflammatory Agents. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Pyrazole and Pyrazoline Derivatives as Anti-Inflammatory agents. Bentham Science. Available at: [\[Link\]](#)
- Pyrazole Biomolecules as Cancer and Inflammation Therapeutics. Encyclopedia.pub. Available at: [\[Link\]](#)

- Structural and Functional Basis of Cyclooxygenase Inhibition. ACS Publications. Available at: [\[Link\]](#)
- Synthesis, Characterization and Mechanistic Anticancer Evaluation of Novel Analogues of Pyrazoles Derived from Substituted 3-acetylcoumarin. Semantic Scholar. Available at: [\[Link\]](#)
- Pharmacological Activities of Pyrazole and Its Derivatives A Review. ResearchGate. Available at: [\[Link\]](#)
- Journal of Chemical Health Risks “Review on Biological Activities of Pyrazole Derivatives”. Journal of Chemical Health Risks. Available at: [\[Link\]](#)
- Current status of pyrazole and its biological activities. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Pyrazole Derivatives as Selective COX-2 Inhibitors: An Updated Review. ResearchGate. Available at: [\[Link\]](#)
- New pyrazole–pyridazine hybrids as selective COX-2 inhibitors: design, synthesis, molecular docking, in silico studies and investigation of their anti-inflammatory potential by evaluation of TNF- α , IL-6, PGE-2 and NO in LPS-induced RAW264.7 macrophages. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Synthesis and Biological Activities of Some Pyrazole Derivatives: A Comprehensive Review. Research Square. Available at: [\[Link\]](#)
- Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review. MDPI. Available at: [\[Link\]](#)
- Design, synthesis of novel pyrazole derivatives and demonstrate their biological activity as drug candidates. Chem Rev Lett. Available at: [\[Link\]](#)
- Promising Anticancer Activity of Pyrazole Compounds against Glioblastoma Multiforme: Their Synthesis, In vitro, and Molecular Docking Studies. PubMed. Available at: [\[Link\]](#)
- Design and Development of COX-II Inhibitors: Current Scenario and Future Perspective. ACS Publications. Available at: [\[Link\]](#)

- Synthesis of Pyrazole Derivatives A Review. International Journal for Multidisciplinary Research. Available at: [\[Link\]](#)
- Recent Applications of the Multicomponent Synthesis for Bioactive Pyrazole Derivatives. MDPI. Available at: [\[Link\]](#)
- Pyrazoles as anticancer agents: Recent advances. SRR Publications. Available at: [\[Link\]](#)
- Derivatives of Pyrazole-Based Compounds as Prospective Cancer Agents. ACS Publications. Available at: [\[Link\]](#)
- Azoles. 17. Beta-(4-pyrazol)acrylic and propionic acids and their anti-inflammatory activity. ResearchGate. Available at: [\[Link\]](#)
- A review of recent advances in anticancer activity and SAR of pyrazole derivatives. PubMed. Available at: [\[Link\]](#)
- Antibacterial pyrazoles: tackling resistant bacteria. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Synthesis of novel pyrazole derivatives and neuroprotective effect investigation. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Synthesis and antioxidant, antimicrobial, and antiviral activity of some pyrazole-based heterocycles using a 2(3H)-furanone derivative. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Design, Synthesis, and Antimicrobial Evaluation of Novel Pyrazoles and Pyrazolyl 1,3,4-Thiadiazine Derivatives. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Recent Advances in the Synthesis of Pyrazole Derivatives: A Review. MDPI. Available at: [\[Link\]](#)
- Synthesis, Characterization and Pharmacological Evaluation of Pyrazole Derivatives Potent CNS Agents. Indian Journal of Chemistry (IJC). Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. benchchem.com](https://benchchem.com) [benchchem.com]
- [2. Current status of pyrazole and its biological activities - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [3. chemrevlett.com](https://chemrevlett.com) [chemrevlett.com]
- [4. ijpsjournal.com](https://ijpsjournal.com) [ijpsjournal.com]
- [5. researchgate.net](https://researchgate.net) [researchgate.net]
- [6. ijpsjournal.com](https://ijpsjournal.com) [ijpsjournal.com]
- [7. jchr.org](https://jchr.org) [jchr.org]
- [8. mdpi.com](https://mdpi.com) [mdpi.com]
- [9. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [10. From Lab to Target: Pyrazole, Pyrazoline and Fused Pyrazole Derivatives as Receptor Tyrosine Kinase Inhibitors in Cancer Therapy - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [11. mdpi.com](https://mdpi.com) [mdpi.com]
- [12. srrjournals.com](https://srrjournals.com) [srrjournals.com]
- [13. ijppr.humanjournals.com](https://ijppr.humanjournals.com) [ijppr.humanjournals.com]
- [14. Pyrazoles and Pyrazolines as Anti-Inflammatory Agents - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [15. New pyrazole–pyridazine hybrids as selective COX-2 inhibitors: design, synthesis, molecular docking, in silico studies and investigation of their anti-inflammatory potential by evaluation of TNF- \$\alpha\$, IL-6, PGE-2 and NO in LPS-induced RAW264.7 macrophages - RSC Medicinal Chemistry \(RSC Publishing\)](#) [pubs.rsc.org]
- [16. Frontiers | Novel Anticancer Fused Pyrazole Derivatives as EGFR and VEGFR-2 Dual TK Inhibitors](#) [frontiersin.org]
- [17. Recent Advances in the Development of Pyrazole Derivatives as Anticancer Agents](#) [mdpi.com]
- [18. pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]

- 19. Synthesis and antioxidant, antimicrobial, and antiviral activity of some pyrazole-based heterocycles using a 2(3H)-furanone derivative - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 20. Design, Synthesis, and Antimicrobial Evaluation of Novel Pyrazoles and Pyrazolyl 1,3,4-Thiadiazine Derivatives - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 21. Antibacterial pyrazoles: tackling resistant bacteria - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 22. Recent Applications of the Multicomponent Synthesis for Bioactive Pyrazole Derivatives [mdpi.com]
- 23. Pyrazole Biomolecules as Cancer and Inflammation Therapeutics | Encyclopedia MDPI [encyclopedia.pub]
- 24. pubs.acs.org [pubs.acs.org]
- 25. New pyrazole–pyridazine hybrids as selective COX-2 inhibitors: design, synthesis, molecular docking, in silico studies and investigation of their anti-inflammatory potential by evaluation of TNF- α , IL-6, PGE-2 and NO in LPS-induced RAW264.7 macrophages - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 26. Synthesis of novel pyrazole derivatives and neuroprotective effect investigation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [The Emerging Therapeutic Potential of Pyrazole Propanoic Acid Derivatives: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13281440/docs#the-emerging-therapeutic-potential-of-pyrazole-propanoic-acid-derivatives-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)